

Commercial Availability and Technical Guide for (2-Bromopyridin-3-yl)methanamine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (2-Bromopyridin-3-yl)methanamine

Cat. No.: B1342914

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability of **(2-Bromopyridin-3-yl)methanamine** (CAS No. 205744-15-6), a key building block in medicinal chemistry and drug discovery. This document includes a summary of commercial suppliers, available purities, and a discussion of synthetic strategies and safety considerations.

Commercial Availability

(2-Bromopyridin-3-yl)methanamine is available from several chemical suppliers, catering to research and development needs. The table below summarizes the offerings from various vendors. Prices and stock availability are subject to change and should be confirmed with the respective suppliers.

Supplier	CAS Number	Purity	Available Quantities	Price (USD)
AK Scientific	205744-15-6	95%	100mg, 250mg, 1g, 5g	\$93 (100mg), \$151 (250mg), \$333 (1g), \$746 (5g) [1]
Cenmed	205744-15-6	≥95%	10g	\$1,893.33 [2]
CymitQuimica	205744-15-6	98%	1g, 5g	€311.00 (1g), €675.00 (5g) [3]
BLD Pharm	205744-15-6	N/A	Inquire for details	Inquire for details [4]
Apollo Scientific	205744-15-6	98%	Inquire for details	Inquire for details [5]

Experimental Protocols and Synthetic Approaches

While specific, detailed experimental protocols for the synthesis of **(2-Bromopyridin-3-yl)methanamine** are not readily available in public literature, a plausible synthetic route can be inferred from established organic chemistry principles and published methods for analogous compounds. A common approach involves the reduction of the corresponding nitrile or the amination of a suitable precursor.

A potential, though not explicitly documented, synthetic pathway could start from 2-bromonicotinonitrile. The reduction of the nitrile functionality to a primary amine would yield the desired product.

Hypothetical Experimental Protocol for the Reduction of 2-Bromonicotinonitrile:

Materials:

- 2-Bromonicotinonitrile
- Lithium aluminum hydride (LiAlH_4) or Borane-tetrahydrofuran complex ($\text{BH}_3\cdot\text{THF}$)

- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Dry workup reagents (e.g., sodium sulfate)
- Standard laboratory glassware and purification apparatus (e.g., column chromatography)

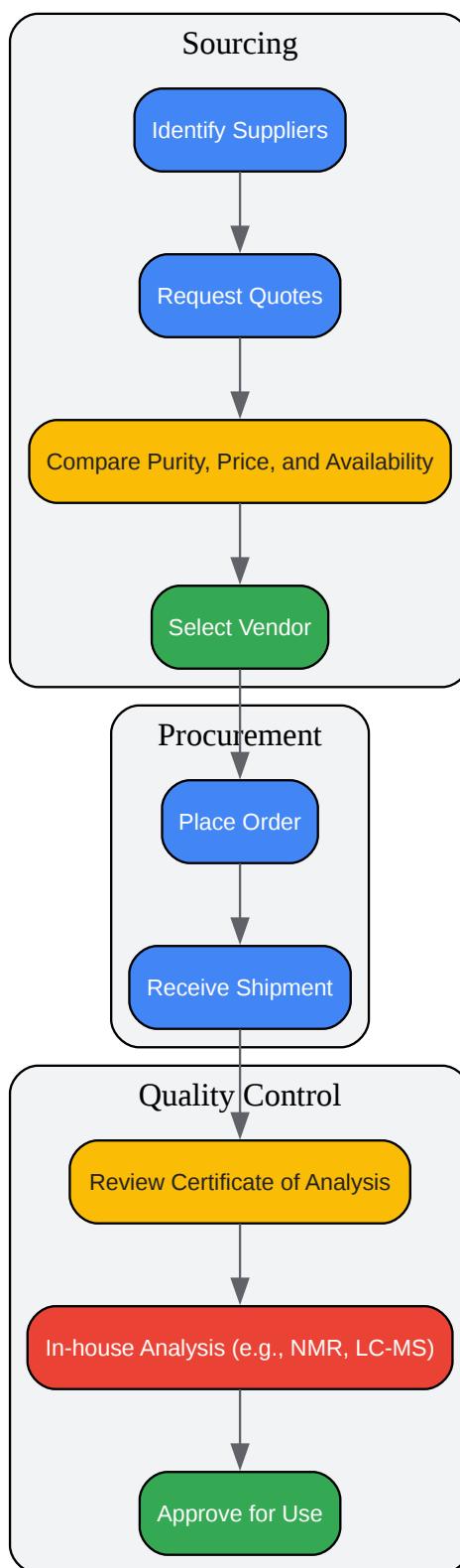
Methodology:

- Reaction Setup: A solution of 2-bromonicotinonitrile in an anhydrous solvent (diethyl ether or THF) would be prepared in a flame-dried, three-necked flask under an inert atmosphere (e.g., nitrogen or argon).
- Reduction: The flask would be cooled in an ice bath, and a reducing agent such as lithium aluminum hydride (as a solution in THF or solid) or borane-THF complex would be added portion-wise, maintaining the temperature below a specified limit.
- Reaction Monitoring: The progress of the reaction would be monitored by a suitable analytical technique, such as thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- Quenching and Workup: Upon completion, the reaction would be carefully quenched by the sequential addition of water and a sodium hydroxide solution. The resulting mixture would be filtered, and the organic layer separated.
- Purification: The crude product would be dried over an anhydrous salt like sodium sulfate, filtered, and the solvent removed under reduced pressure. The final product would likely be purified by column chromatography on silica gel.

Logical Workflow and Diagrams

Procurement and Quality Control Workflow

The following diagram illustrates a typical workflow for sourcing and ensuring the quality of **(2-Bromopyridin-3-yl)methanamine** for research applications.



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Caption: Procurement and Quality Control Workflow for Research Chemicals.

Plausible Synthetic Pathway

The following diagram illustrates a potential synthetic route to **(2-Bromopyridin-3-yl)methanamine** from 2-bromonicotinic acid.



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Caption: Plausible Synthetic Pathway to **(2-Bromopyridin-3-yl)methanamine**.

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- To cite this document: BenchChem. [Commercial Availability and Technical Guide for (2-Bromopyridin-3-yl)methanamine]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1342914#commercial-availability-of-2-bromopyridin-3-yl-methanamine>]

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